

Personal protective equipment for handling 2,4-Dimethylphenol

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Compound of Interest

Compound Name: 2,4-Dimethylphenol

Cat. No.: B051704

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Essential Safety and Handling Guide for 2,4-Dimethylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **2,4-Dimethylphenol** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Understanding the Hazards

2,4-Dimethylphenol is a combustible, colorless to yellow crystalline solid or liquid with a moderate mammalian oral toxicity.[1] It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[2][3][4] Ingestion can lead to gastrointestinal tract burns, and absorption through the skin is harmful.[3] Chronic exposure may result in kidney damage.[3] It is also toxic to aquatic organisms and may have long-term adverse effects on the aquatic environment.[3]

Chemical Properties:

Property	Value
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol
Boiling Point	211-212 °C
Melting Point	22-23 °C
Flash Point	94.0 °C (closed cup)
Water Solubility	Slightly soluble

(Source:[1][5])

Personal Protective Equipment (PPE)

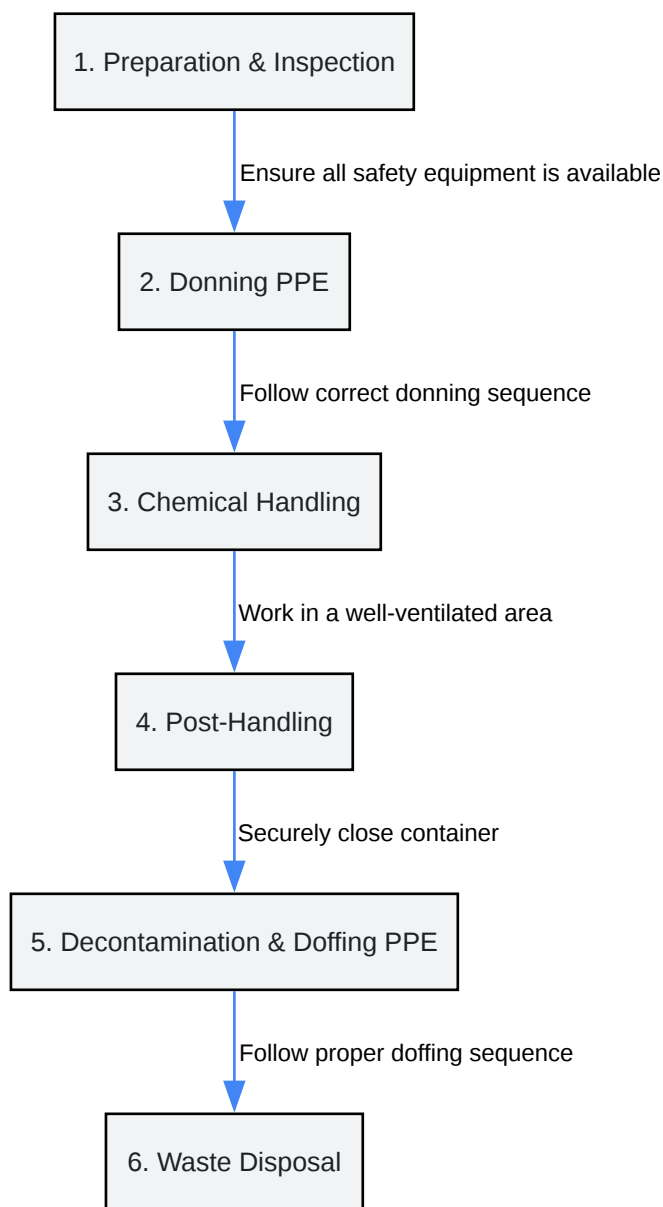
The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the required PPE for handling **2,4-Dimethylphenol**.

Body Part	Recommended Protection	Specifications & Notes
Hands	Chemical resistant gloves	Wear appropriate protective gloves to prevent skin exposure.[3] Breakthrough times for neoprene and butyl rubber are reported to be greater than one hour.[2]
Eyes/Face	Safety goggles and face shield	Wear chemical splash goggles.[3] A face shield should be worn in conjunction with goggles when there is a risk of splashing.[6][7]
Body	Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[3] A chemical protection suit is recommended in case of spills or emergencies.[8]
Respiratory	NIOSH/MSHA approved respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3] For weighing and diluting, a half-face respirator with an organic vapor/acid gas cartridge is recommended.[2]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **2,4-Dimethylphenol** from reception to disposal.

Workflow for Handling **2,4-Dimethylphenol**



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